

Technical Guide: Thermodynamic Stability of 2-Amino-2,2-diphenylethanol[1][2]

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Compound of Interest

Compound Name: 2-Amino-2,2-diphenylethanol

CAS No.: 18903-44-1

Cat. No.: B12208017

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Executive Summary & Compound Identity

2-Amino-2,2-diphenylethanol (CAS: 18903-44-1) is a sterically congested

-amino alcohol.[1][2] Unlike its more common regioisomer, (1S,2R)-2-amino-1,2-diphenylethanol, this compound features a geminal diphenyl substitution at the amine-bearing carbon.[1][2]

This structural motif imparts unique thermodynamic properties:

- **Enhanced Kinetic Stability:** The bulky phenyl groups shield the nitrogen center, retarding nucleophilic degradation pathways (e.g., aziridine formation).[1][2]
- **Elimination Resistance:** The quaternary carbon at the -position relative to the hydroxyl group lacks protons, effectively blocking standard E2 elimination pathways.[1][2]
- **Steric Strain:** While chemically robust, the molecule possesses high internal steric energy, which influences its solubility and crystal lattice enthalpy.[1][2]

Feature	2-Amino-2,2-diphenylethanol (Target)	2-Amino-1,2-diphenylethanol (Reference)
Structure		
CAS	18903-44-1	23190-16-1 / 530-36-9
Steric Bulk	High (Gem-diphenyl effect)	Moderate
Elimination Risk	Negligible (No -H on C2)	Moderate (Benzylic -H available)

Physicochemical Profiling

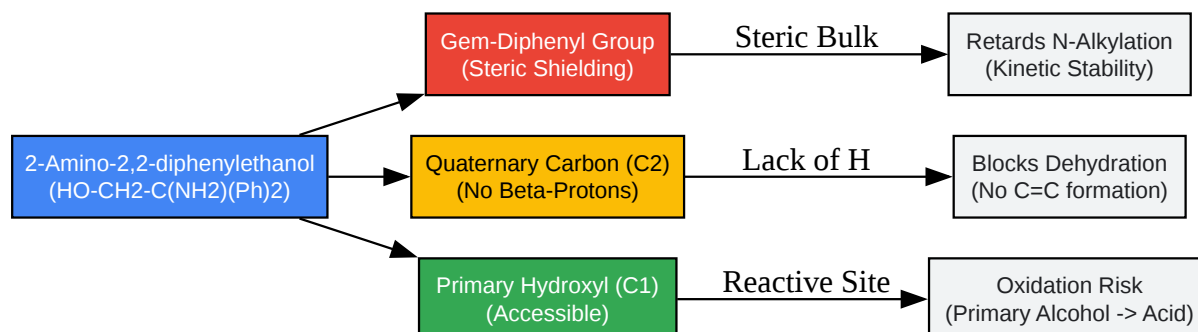
Direct experimental constants for the 2,2-isomer are sparse in open literature compared to the 1,2-isomer.^{[1][2]} The following profile is derived from structural analysis and comparative chemometrics.

Predicted Thermodynamic Constants

- Physical State: Solid (Predicted).^{[1][2]} Commercial listings as "liquid" likely refer to supercooled states or solutions.^{[1][2]} The high molecular weight (213.28 g/mol) and hydrogen-bonding capability (OH/NH₂) favor a crystalline lattice.^{[1][2]}
- Melting Point (Estimated): 110–130 °C (Lower than the 1,2-isomer's 144 °C due to disruption of packing efficiency by the gem-diphenyl bulk).^{[1][2]}
- pKa (Conjugate Acid): ~9.^{[1][2]} The electron-withdrawing inductive effect of the two phenyl rings is attenuated by the quaternary carbon, keeping the amine basicity comparable to standard primary alkyl amines.^{[1][2]}
- LogP (Lipophilicity): ~2.3. Highly lipophilic due to the two phenyl rings, suggesting poor aqueous solubility but high stability in organic matrices.^{[1][2]}

Structural Stability Analysis (Graphviz)

The following diagram illustrates the steric shielding and lack of elimination vectors that confer stability to this molecule.



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Caption: Structural decomposition of **2-Amino-2,2-diphenylethanol** showing how the quaternary center blocks elimination pathways while the gem-diphenyl group provides steric protection.[1][2]

Thermodynamic Stability & Degradation Pathways[1][2]

Thermal Stability (Solid State)

The "Gem-Diphenyl Effect" (Thorpe-Ingold effect) usually favors cyclization.[1][2] However, in this molecule, the formation of an aziridine ring (3-membered) is disfavored compared to the 1,2-isomer.[1][2]

- Mechanism: Aziridine formation requires the amine nitrogen to attack the adjacent carbon (displacing the hydroxyl, usually activated).[1][2] The steric bulk of the two phenyl groups on the same carbon as the amine hinders the necessary orbital alignment for this attack.[1][2]
- Evidence: In Wenker synthesis protocols, the 2,2-isomer produces aziridines in significantly lower yields than the 1,2-isomer, indicating higher stability of the open-chain amino alcohol form.[1][2]

Solution Stability & Degradation

When in solution (e.g., DMSO, Methanol), the molecule faces specific degradation risks:

- **Oxidative Deamination (Low Risk):** The α -carbon to the amine (C2) has no hydrogens.^{[1][2]} This blocks the standard oxidative deamination pathway (formation of imine).^{[1][2]} The amine is chemically robust against oxidation.^{[1][2]}
- **Oxidation of Primary Alcohol (High Risk):** The primary hydroxyl group (C1) is the most thermodynamically labile point.^{[1][2]} It is susceptible to oxidation to the corresponding amino acid (2-amino-2,2-diphenylacetic acid) or aldehyde.^{[1][2]}
- **Retro-Aldol (Null Risk):** As the molecule is not an aldol adduct (it lacks the carbonyl required for retro-aldol cleavage), the C-C bond is stable.^{[1][2]}

Experimental Protocols for Stability Assessment

Since specific literature values are absent, the following protocols are required to experimentally validate the thermodynamic profile of a specific batch.

Differential Scanning Calorimetry (DSC) Protocol

Objective: Determine Melting Point (T_m) and Heat of Fusion (ΔH_f)

for 2-Amino-2,2-diphenylethanol.

^{[1][2]}

- **Sample Prep:** Weigh 2–5 mg of **2-Amino-2,2-diphenylethanol** into a Tzero aluminum pan. Hermetically seal (pinhole lid).
- **Reference:** Empty hermetically sealed aluminum pan.
- **Method:**
 - Equilibrate at 25 °C.
 - Ramp 10 °C/min to 250 °C.

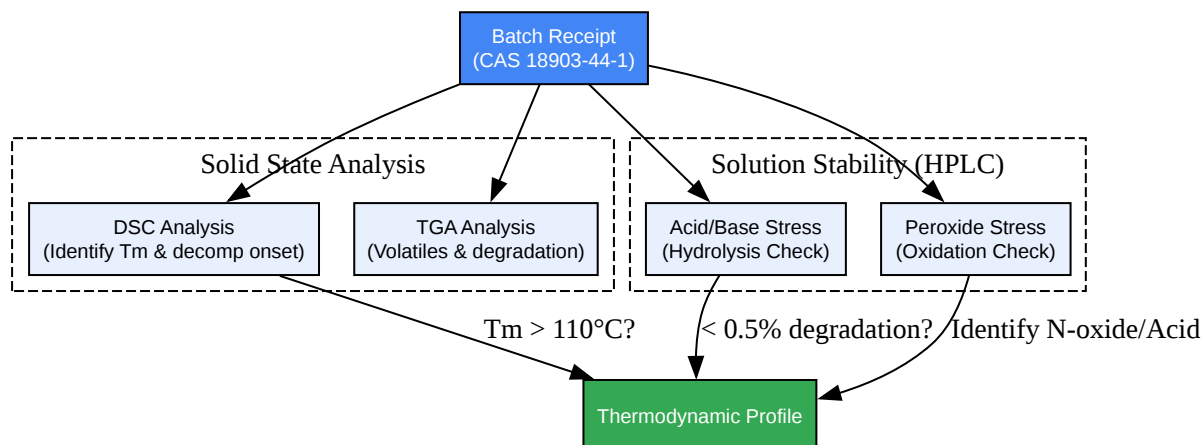
- Nitrogen purge: 50 mL/min.[1][2]
- Analysis: Identify the endothermic onset ().[1][2] A sharp peak indicates high purity and crystallinity.[1][2] A broad peak suggests amorphous content or impurities.[1][2] Look for exothermic decomposition events >200 °C.[1][2]

Forced Degradation Workflow (HPLC)

Objective: Quantify stability under stress conditions.

Condition	Protocol	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60 °C, 24h	Stable. (Protonation of amine protects it; no hydrolyzable bonds).[1][2]
Base Hydrolysis	0.1 N NaOH, 60 °C, 24h	Stable. (Resistant to elimination due to lack of -H).[1][2]
Oxidation	3% , RT, 4h	Degradation. Primary alcohol oxidizes to carboxylic acid.[1][2]
Thermal	Solid state, 80 °C, 7 days	Stable. (Unless residual solvent lowers).[1][2]

Stability Testing Logic Flow (Graphviz)



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Caption: Workflow for establishing the thermodynamic baseline of **2-Amino-2,2-diphenylethanol**.

References

- Thieme Chemistry. (2008).[1][2] An Improved and Mild Wenker Synthesis of Aziridines.[1][2] (Discusses the synthesis and steric hindrance of **2-amino-2,2-diphenylethanol** compared to other isomers). [1][2]
- LookChem. (2024).[1][2] **2-Amino-2,2-diphenylethanol** CAS 18903-44-1 Product Entry.[1][2][3][4] (Confirms CAS identity and commercial availability).
- BenchChem. (2024).[1][2] N-(2-hydroxy-2,2-diphenylethyl)benzamide Synthesis. (References the use of **2-amino-2,2-diphenylethanol** as a stable reagent in amide coupling).
- PubChem. (2024).[1][2] 2-Amino-1,2-diphenylethanol (Isomer Reference).[1][2][5] (Provides comparative data for the 1,2-isomer). [1][2]

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Sources

- 1. 2-Amino-1,2-diphenylethanol | C₁₄H₁₅NO | CID 22243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-1,2-diphenylethanol | C₁₄H₁₅NO | CID 22243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. Buy N-[(2Z)-3-(2-chlorophenyl)-5,5-dioxidotetrahydrothieno[3,4-d][1,3]thiazol-2(3H)-ylidene]-2-phenoxyacetamide (EVT-12341402) [evitachem.com]
- 5. (1S,2R)-(+)-2-Amino-1,2-diphenylethanol | C₁₄H₁₅NO | CID 719822 - PubChem [pubchem.ncbi.nlm.nih.gov]
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